

Assessing the Reproducibility of Cinepazide Maleate's Therapeutic Effects: A Comparative Guide

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Compound of Interest		
Compound Name:	Cinepazide Maleate	
Cat. No.:	B194479	Get Quote

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This guide provides an objective comparison of the therapeutic effects of **cinepazide maleate** with alternative treatments for acute ischemic stroke, peripheral vascular disease, vertigo, and post-stroke cognitive impairment. The information is supported by experimental data from clinical trials to aid in the assessment of its reproducibility and clinical utility.

Executive Summary

Cinepazide maleate is a vasoactive and neuroprotective agent with a multi-faceted mechanism of action, making it a therapeutic option for various circulatory and neurological disorders. Clinical evidence, primarily from studies conducted in China, demonstrates its efficacy in improving neurological function and daily living activities in patients with acute ischemic stroke.[1][2] Its therapeutic window of up to 48 hours post-stroke offers an advantage over thrombolytic therapies, which have a much shorter time frame for administration.[1] This guide presents a comparative analysis of cinepazide maleate against other relevant therapeutic agents, summarizing key efficacy and safety data from available clinical trials.

Mechanism of Action

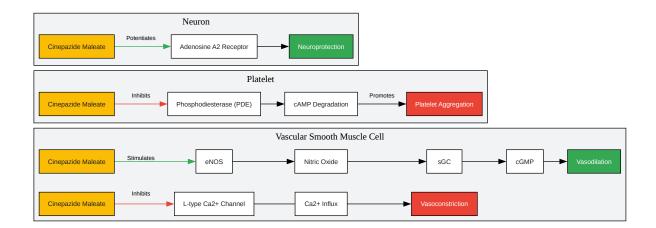
Cinepazide maleate exerts its therapeutic effects through several interconnected signaling pathways:



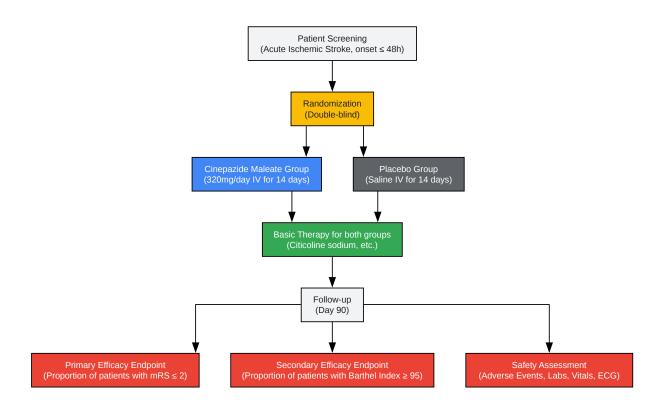
- Vasodilation: It induces the relaxation of vascular smooth muscle, leading to increased cerebral and peripheral blood flow. This is achieved through two primary mechanisms:
 - Weak Calcium Channel Blockade: By inhibiting the influx of calcium ions into vascular smooth muscle cells, it reduces vasoconstriction.
 - Enhancement of Nitric Oxide (NO) Production: It is believed to stimulate the production of NO, a potent vasodilator.[3]
- Anti-platelet Aggregation: Cinepazide maleate inhibits phosphodiesterase (PDE), leading to an increase in intracellular cyclic adenosine monophosphate (cAMP). Elevated cAMP levels inhibit platelet aggregation, reducing the risk of thrombus formation.
- Neuroprotection: It potentiates the effects of endogenous adenosine by activating adenosine A2 receptors, which has been shown to have neuroprotective effects.[1]

Below is a diagram illustrating the proposed signaling pathways of **cinepazide maleate**.









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